

# Application Notes and Protocols: Dithioformic Acid Derivatives as Vulcanization Accelerators

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## Compound of Interest

Compound Name: *Dithioformic acid*

CAS No.: 4472-10-0

Cat. No.: B12793677

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## Introduction

**Dithioformic acid** derivatives, more commonly known in the rubber industry as dithiocarbamates, are a class of organosulfur compounds that function as ultra-fast accelerators in the sulfur vulcanization of diene rubbers such as natural rubber (NR) and styrene-butadiene rubber (SBR).<sup>[1][2]</sup> Their primary role is to significantly increase the rate of the cross-linking reactions, allowing for vulcanization to occur at lower temperatures and in shorter times compared to uncatalyzed sulfur vulcanization.<sup>[2]</sup> This enhanced efficiency leads to increased production throughput and improved energy savings.

This document provides detailed application notes on the use of common dithiocarbamate accelerators, specifically Zinc Dimethyldithiocarbamate (ZDMC), Zinc Diethyldithiocarbamate (ZDEC), and Zinc Dibutyldithiocarbamate (ZDBC). It includes a summary of their performance characteristics, detailed experimental protocols for their evaluation, and diagrams illustrating the vulcanization process and experimental workflows.

## Mechanism of Action

The vulcanization process accelerated by zinc dithiocarbamates is a complex series of chemical reactions. The generally accepted mechanism involves the formation of an active sulfurating agent. The zinc dithiocarbamate reacts with sulfur to form a zinc persulfenyl dithiocarbamate complex. This complex then reacts with the rubber polymer chains, leading to the formation of cross-link precursors. These precursors ultimately decompose to form stable sulfidic cross-links between the polymer chains, resulting in a three-dimensional network that imparts the desirable elastomeric properties to the rubber. The activation of dithiocarbamate accelerators typically requires the presence of zinc oxide and stearic acid.<sup>[2]</sup>

## Data Presentation: Performance of Dithiocarbamate Accelerators

The selection of a specific dithiocarbamate accelerator depends on the desired processing safety (scorch time) and cure rate. The following tables summarize the typical cure characteristics and mechanical properties of rubber compounds vulcanized with ZDMC, ZDEC, and ZDEC.

Note: The following data has been compiled from various sources and may not be directly comparable due to potential differences in rubber formulations and testing conditions.

| Accelerator | Scorch Time (t <sub>s2</sub> , min) | Optimum Cure Time (t <sub>90</sub> , min) | Minimum Torque (ML, dNm) | Maximum Torque (MH, dNm) | Cure Rate Index (CRI, min <sup>-1</sup> ) |
|-------------|-------------------------------------|-------------------------------------------|--------------------------|--------------------------|-------------------------------------------|
| ZDMC        | Shortest                            | Fastest                                   | -                        | -                        | Highest                                   |
| ZDEC        | Short                               | Fast                                      | -                        | -                        | High                                      |
| ZDBC        | Longer than ZDEC                    | Slower than ZDEC                          | -                        | -                        | Lower than ZDEC                           |

Table 1: Comparative Cure Characteristics of Dithiocarbamate Accelerators in Natural Rubber.

| Accelerator | Tensile Strength (MPa) | Elongation at Break (%) | Modulus at 300% Elongation (MPa) | ---|---|---| | ZDMC | - | - | - | | ZDEC | - | - | - | | ZDBC | - | - | - |

Table 2: Comparative Mechanical Properties of Natural Rubber Vulcanizates with Dithiocarbamate Accelerators.

## Experimental Protocols

### Synthesis of Zinc N,N-Dimethyldithiocarbamate (ZDMC)

This protocol describes a typical laboratory-scale synthesis of ZDMC.

#### Materials:

- Sodium N,N-dimethyldithiocarbamate
- Zinc chloride ( $\text{ZnCl}_2$ )
- Deionized water

#### Procedure:

- Dissolve a specific molar amount of sodium N,N-dimethyldithiocarbamate in deionized water.
- In a separate beaker, dissolve a stoichiometric amount of zinc chloride in deionized water.
- Slowly add the zinc chloride solution to the sodium N,N-dimethyldithiocarbamate solution while stirring continuously.
- A white precipitate of zinc N,N-dimethyldithiocarbamate will form immediately.<sup>[3]</sup>
- Continue stirring for a predetermined time to ensure complete reaction.
- Filter the precipitate using a Buchner funnel.
- Wash the precipitate with deionized water to remove any unreacted salts.
- Dry the collected ZDMC powder in a vacuum oven at a suitable temperature (e.g., 60-70°C) until a constant weight is achieved.

## Rubber Compounding and Vulcanization

This protocol outlines the standard procedure for preparing and vulcanizing a rubber compound containing a dithiocarbamate accelerator, based on ASTM D3182.[1][3]

#### Equipment:

- Two-roll mill[4][5]
- Analytical balance
- Compression molding press with heated platens

#### Typical Formulation (in parts per hundred of rubber - phr):

| Ingredient                  | phr |
|-----------------------------|-----|
| Natural Rubber (SMR 20)     | 100 |
| Zinc Oxide                  | 5   |
| Stearic Acid                | 2   |
| Sulfur                      | 2.5 |
| Dithiocarbamate Accelerator | 1.5 |
| Carbon Black (N330)         | 50  |

#### Procedure:

- Mastication: Pass the natural rubber through the tight nip of the two-roll mill several times to soften it and reduce its viscosity. The roll temperature is typically maintained around 50-70°C.[5]
- Incorporation of Activators and Fillers: Widen the nip and add the zinc oxide and stearic acid to the rubber. Once they are well dispersed, add the carbon black in increments to ensure uniform mixing. Use cutting and folding techniques to homogenize the mixture.[6]
- Addition of Curatives: Finally, with the mill rolls cooled to prevent premature vulcanization (scorching), add the sulfur and the dithiocarbamate accelerator. Mix until a homogenous compound is obtained.[6]

- **Sheeting Out:** Sheet the final compound from the mill at a defined thickness.
- **Vulcanization:** Place a known weight of the unvulcanized rubber compound into a mold of specific dimensions and vulcanize in a compression molding press at a predetermined temperature (e.g., 150°C) for a time determined by rheometer data (typically  $t_{90}$ ).

## Determination of Cure Characteristics

The vulcanization characteristics of the rubber compound are determined using a Moving Die Rheometer (MDR) or an Oscillating Disk Rheometer (ODR) according to ASTM D5289.<sup>[1][7]</sup>

Procedure:

- Place a small, uncured rubber sample into the temperature-controlled die cavity of the rheometer.
- The instrument applies a sinusoidal shear strain to the sample, and the torque required to do so is measured as a function of time.
- The resulting rheograph provides key parameters:
  - **Minimum Torque (ML):** An indication of the viscosity of the unvulcanized compound.
  - **Maximum Torque (MH):** Related to the shear modulus and crosslink density of the fully vulcanized rubber.
  - **Scorch Time ( $t_{s2}$ ):** The time at which the torque increases by two units from the minimum, indicating the onset of vulcanization.
  - **Optimum Cure Time ( $t_{90}$ ):** The time required to reach 90% of the maximum torque.

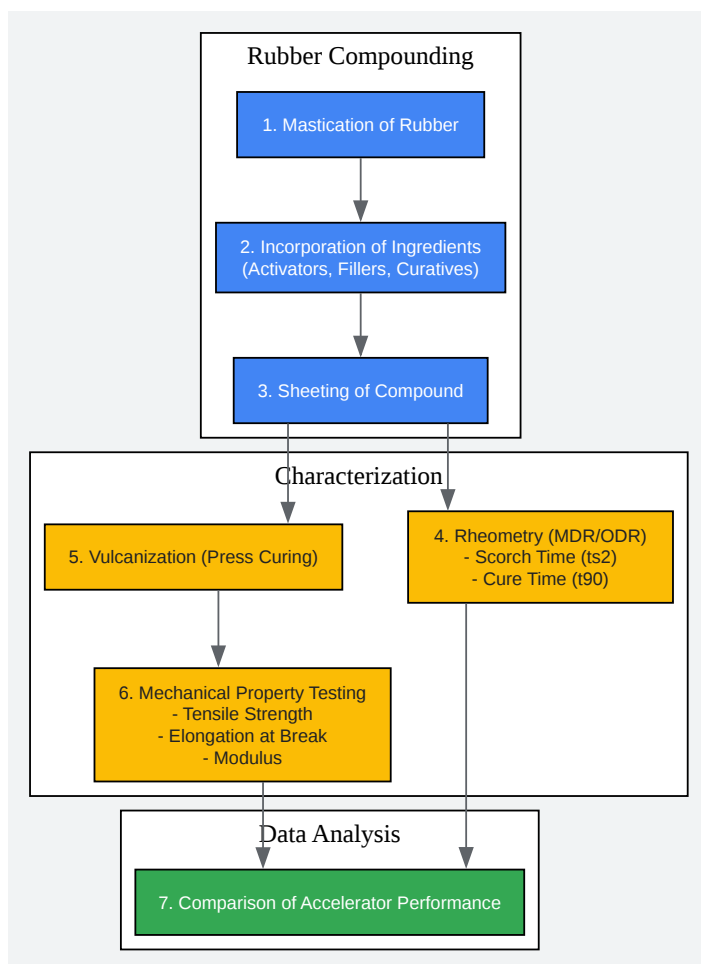
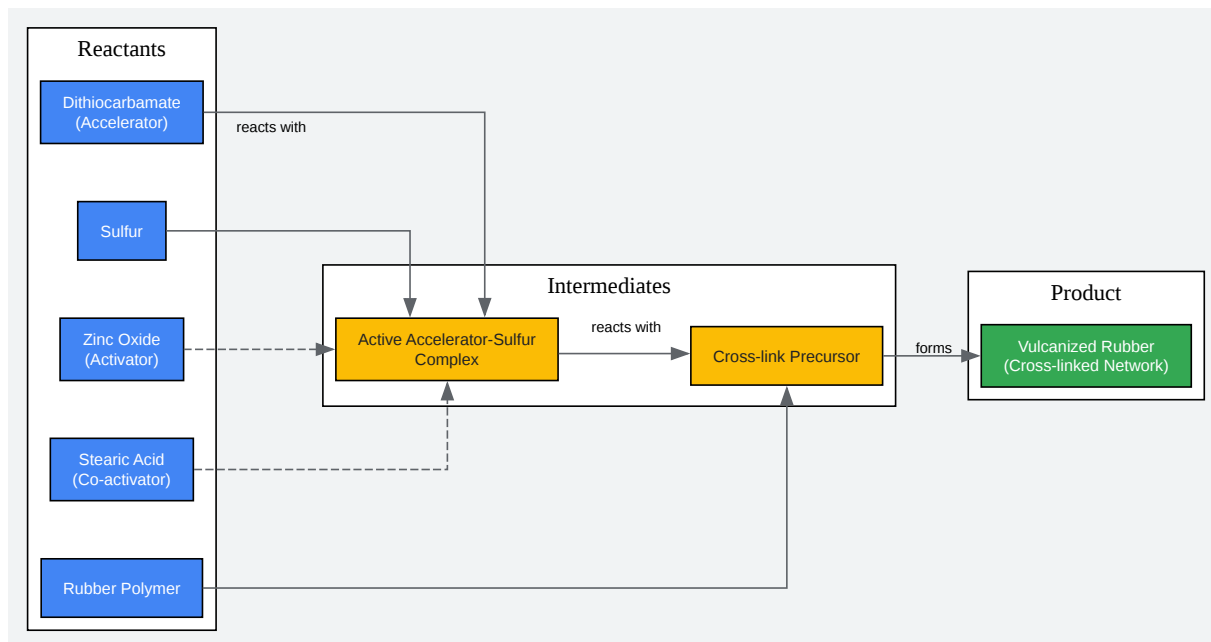
## Measurement of Mechanical Properties

The mechanical properties of the vulcanized rubber are evaluated using a universal testing machine according to ASTM D412.<sup>[8][9]</sup>

Procedure:

- Cut dumbbell-shaped test specimens from the vulcanized rubber sheets.[8]
- Measure the thickness and width of the narrow section of each specimen.
- Mount the specimen in the grips of the universal testing machine.
- Apply a tensile load at a constant rate of crosshead displacement until the specimen ruptures.[8]
- Record the load and elongation data to determine:
  - Tensile Strength: The maximum stress the material can withstand before breaking.[9]
  - Elongation at Break: The percentage increase in length at the point of fracture.[9]
  - Modulus: The stress at a specific elongation (e.g., 100%, 300%).

## Mandatory Visualizations



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